Stability and Storage of 1,2-Epoxy-5-hexene: A Technical Guide

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Compound of Interest	
Compound Name:	1,2-Epoxy-5-hexene
Cat. No.:	B051907 Get Quote

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the stability and recommended storage conditions for **1,2-Epoxy-5-hexene** (CAS No. 10353-53-4). Understanding these parameters is critical for maintaining the purity and reactivity of this versatile building block in research and development settings. This document outlines the key factors influencing its stability, potential degradation pathways, and detailed protocols for stability assessment.

Core Stability & Storage Recommendations

1,2-Epoxy-5-hexene is a reactive, volatile, and flammable liquid that requires specific storage and handling conditions to prevent degradation and ensure safety. The primary concerns for its stability are exposure to heat, light, moisture, and incompatible materials.

Quantitative Storage and Stability Data

The following table summarizes the key stability and storage parameters for **1,2-Epoxy-5-hexene**, compiled from safety data sheets and chemical supplier recommendations.
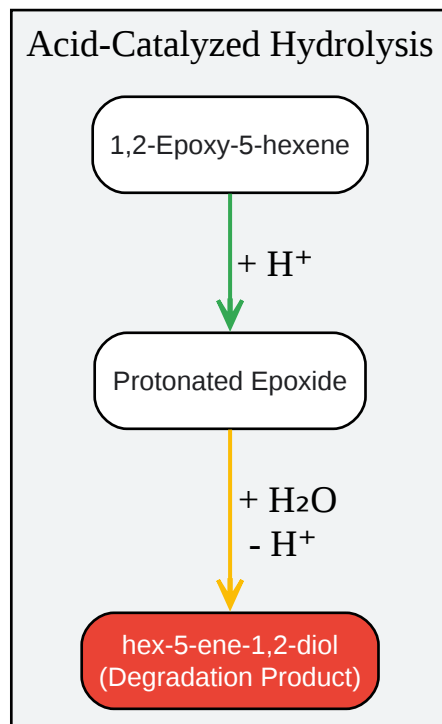
Parameter	Value/Condition	Citation
Storage Temperature	2-8°C (Refrigerator)	
Atmosphere	Store under an inert gas (e.g., nitrogen or argon) is recommended. Keep container tightly closed in a dry and well-ventilated place.	
Light Sensitivity	Store in a light-resistant container.	
Moisture Sensitivity	Moisture sensitive; exposure to moist air or water should be avoided.	
Incompatible Materials	Strong oxidizing agents, strong acids, strong bases.	
Flash Point	16°C (60.8°F) - closed cup	
Boiling Point	119-121°C	
Shelf Life	Not explicitly defined in the literature for the pure compound. An accelerated stability study is recommended to determine a specific shelf life under defined storage conditions.	

Degradation Pathways

The high ring strain of the epoxide group in **1,2-Epoxy-5-hexene** makes it susceptible to nucleophilic attack, leading to ring-opening reactions. These reactions are the primary degradation pathways and can be catalyzed by both acids and bases.

Acid-Catalyzed Degradation

In the presence of acid, the epoxide oxygen is protonated, which activates the ring towards nucleophilic attack. Even weak nucleophiles like water can then open the ring. The primary degradation product in the presence of water is the corresponding diol, hex-5-ene-1,2-diol.[1][2] The attack of the nucleophile generally occurs at the more substituted carbon of the epoxide in a process with significant SN1 character.[2]
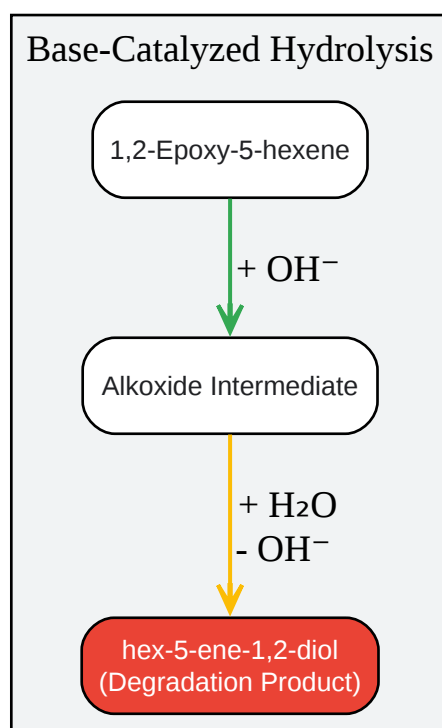
Acid-Catalyzed Degradation Pathway of **1,2-Epoxy-5-hexene**.

Base-Catalyzed Degradation

Under basic conditions, a strong nucleophile (e.g., hydroxide, alkoxide) attacks one of the epoxide carbons in an SN2 reaction.[3] For terminal epoxides like **1,2-Epoxy-5-hexene**, this attack preferentially occurs at the less sterically hindered carbon. Subsequent protonation of the resulting alkoxide yields the ring-opened product.

Base-Catalyzed Hydrolysis

1,2-Epoxy-5-hexene

$+ OH^-$

Alkoxide Intermediate

$+ H_2O$
$- OH^-$

hex-5-ene-1,2-diol
(Degradation Product)

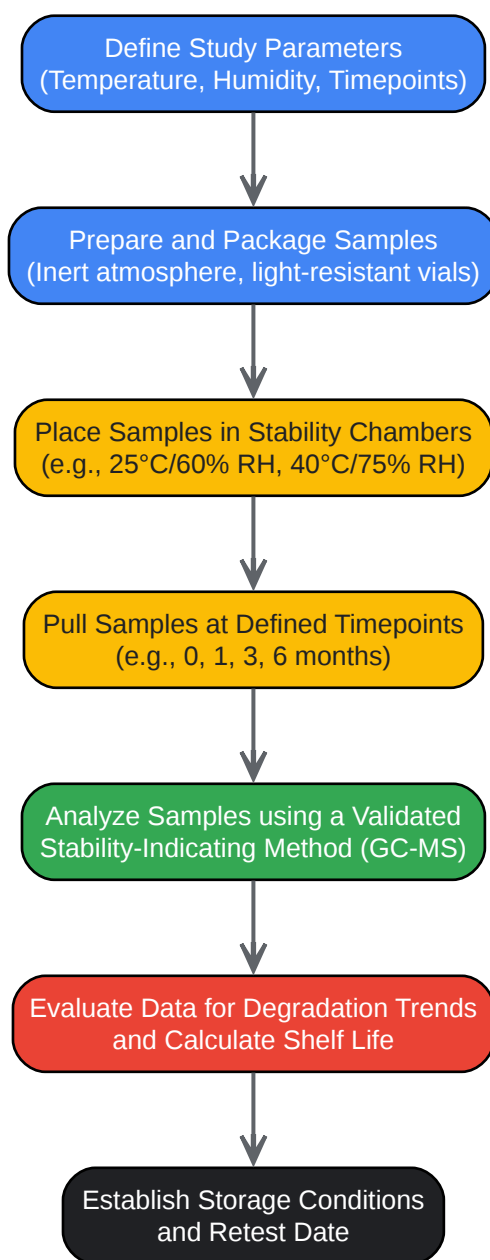Click to download full resolution via product page

Base-Catalyzed Degradation Pathway of **1,2-Epoxy-5-hexene**.

Experimental Protocols for Stability Assessment

A comprehensive stability study for **1,2-Epoxy-5-hexene** should be conducted to establish its shelf life and degradation profile under specific storage conditions. An accelerated stability study, coupled with a robust analytical method, is a common approach.

Proposed Experimental Workflow for an Accelerated Stability Study

The following diagram outlines a typical workflow for conducting an accelerated stability study.

Workflow for an Accelerated Stability Study of **1,2-Epoxy-5-hexene**.

Stability-Indicating Method: Gas Chromatography-Mass Spectrometry (GC-MS)

A validated GC-MS method is recommended for the quantitative analysis of **1,2-Epoxy-5-hexene** and the identification of its degradation products.

Instrumentation and Conditions (Suggested Starting Point):

- Gas Chromatograph: Agilent 7890A GC or equivalent.

- Mass Spectrometer: Agilent 5975C MS or equivalent.

- Column: HP-5ms (30 m x 0.25 mm, 0.25 µm) or equivalent non-polar capillary column.

- Carrier Gas: Helium at a constant flow rate (e.g., 1 mL/min).

- Inlet: Split/splitless injector, operated in split mode (e.g., 50:1 split ratio) at 250°C.

- Oven Program:

  - Initial temperature: 40°C, hold for 2 minutes.

  - Ramp: 10°C/min to 200°C.

  - Hold at 200°C for 2 minutes.

- MSD Conditions:

  - Transfer line temperature: 280°C.

  - Ion source temperature: 230°C.

  - Quadrupole temperature: 150°C.

  - Ionization mode: Electron Ionization (EI) at 70 eV.

  - Scan range: m/z 35-350.

Sample Preparation:

- Accurately prepare a stock solution of **1,2-Epoxy-5-hexene** in a suitable solvent (e.g., dichloromethane or ethyl acetate).

- For each time point in the stability study, dilute an aliquot of the stored sample to a known concentration within the calibration range of the method.

- Prepare a series of calibration standards from the stock solution.

- Inject the prepared samples and standards into the GC-MS system.

Data Analysis:

- Quantify the peak area of **1,2-Epoxy-5-hexene** at each time point.

- Monitor for the appearance of new peaks, which may indicate degradation products.

- Use the mass spectra of any new peaks to identify potential degradation products (e.g., by comparison to a spectral library or by interpretation of fragmentation patterns). The expected hydrolysis product, hex-5-ene-1,2-diol, should be monitored.

- Plot the concentration of **1,2-Epoxy-5-hexene** versus time for each storage condition to determine the degradation rate.

Conclusion

1,2-Epoxy-5-hexene is a valuable but sensitive chemical intermediate. Strict adherence to recommended storage conditions, particularly refrigeration in a dry, inert atmosphere and away from incompatible substances, is essential to maintain its integrity. The primary degradation pathways involve acid- or base-catalyzed ring-opening to form the corresponding diol. For critical applications, it is highly recommended to perform a formal stability study using a validated analytical method, such as the GC-MS protocol outlined in this guide, to establish a reliable shelf life under your specific storage and handling conditions.

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